

# Application Notes and Protocols: Preparation of SK-216 Stock Solution in DMSO

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## Compound of Interest

Compound Name: SK-216

Cat. No.: B10788210

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## Introduction

**SK-216** is a potent and selective small molecule inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1).<sup>[1][2]</sup> PAI-1 is a key regulator of the fibrinolytic system and its inhibition has therapeutic potential in various pathological conditions, including thrombosis, fibrosis, and cancer.<sup>[1][3][4][5]</sup> In the context of oncology, **SK-216** has been shown to limit tumor progression and angiogenesis by inhibiting PAI-1, thereby affecting downstream pathways such as VEGF-induced migration and tube formation.<sup>[1][2][3][4]</sup> Accurate and consistent preparation of **SK-216** stock solutions is critical for obtaining reliable and reproducible experimental results.

This document provides a detailed protocol for the preparation, storage, and handling of **SK-216** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent.

## Quantitative Data Summary

The following table summarizes the key physicochemical properties of **SK-216**:

Property	Value	Reference
Molecular Weight	533.52 g/mol	[1][2]
Chemical Formula	C <sub>29</sub> H <sub>29</sub> NNa <sub>2</sub> O <sub>6</sub>	[2][6]
CAS Number	654080-03-2	[2]
Appearance	Solid. Off-white to light yellow.	[1][6]
Solubility in DMSO	≥ 10 mM	[1]
Solubility in Water	6.67 mg/mL (12.50 mM) with sonication and warming to 60°C	[6]
Storage (Solid)	-20°C for 12 months, 4°C for 6 months	[1]
Storage (in DMSO)	-80°C for up to 6 months, -20°C for up to 1 month	[6]

## Experimental Protocol: Preparation of a 10 mM SK-216 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SK-216** in DMSO. Adjust the quantities as needed for your specific experimental requirements.

Materials:

- **SK-216** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (sterile, polypropylene)
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Optional: Water bath or heat block, sonicator

Procedure:

- Pre-weighing Preparations:
  - Before opening, bring the vial of **SK-216** powder to room temperature to prevent condensation of moisture.
  - Ensure all equipment is clean and calibrated. Work in a clean, designated area, such as a laminar flow hood, to minimize contamination.
- Weighing **SK-216**:
  - Carefully weigh out the desired amount of **SK-216** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.34 mg of **SK-216**.
    - Calculation:
      - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
      - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 533.52 \text{ g/mol} \times 1000 \text{ mg/g} = 5.3352 \text{ mg}$
- Dissolving in DMSO:
  - Transfer the weighed **SK-216** powder to a sterile microcentrifuge tube or vial.
  - Add the calculated volume of DMSO to the tube. For 5.34 mg of **SK-216**, add 1 mL of DMSO to achieve a 10 mM concentration.
  - Cap the tube securely.
- Solubilization:
  - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.

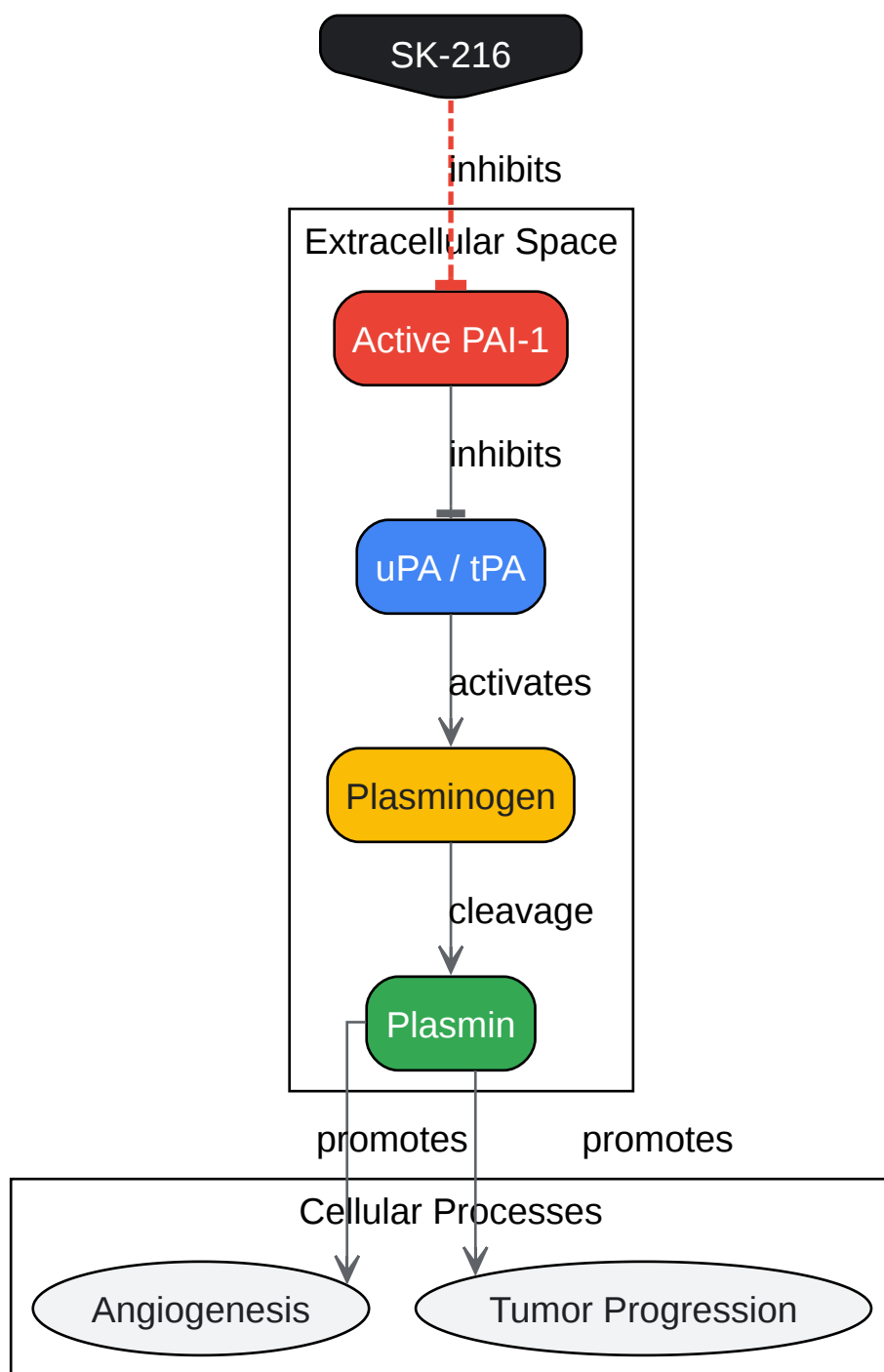
- Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
- If the compound does not fully dissolve, gentle warming in a water bath (up to 37°C) or brief sonication may be applied. Avoid excessive heating.
- Aliquoting and Storage:
  - Once the **SK-216** is completely dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes. This will prevent repeated freeze-thaw cycles which can degrade the compound.
  - For long-term storage (up to 6 months), store the aliquots at -80°C.[6]
  - For short-term storage (up to 1 month), aliquots can be stored at -20°C.[6]
  - Properly label each aliquot with the compound name, concentration, date of preparation, and solvent.

#### Preparation of Working Solutions:

- To prepare a working solution for cell-based assays, dilute the 10 mM DMSO stock solution in your cell culture medium.
- It is crucial to ensure that the final concentration of DMSO in the working solution is low enough to not affect the cells, typically below 0.5%.[7]
- Perform serial dilutions in culture medium to reach the desired final concentration.
- Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **SK-216** and the experimental workflow for preparing the stock solution.



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Caption: Mechanism of action of **SK-216** as a PAI-1 inhibitor.



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Caption: Experimental workflow for **SK-216** stock solution preparation.

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## References

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